

Application of Indanofan in Studying Membrane Composition

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Compound of Interest

Compound Name: *Indanofan*

Cat. No.: B160479

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Indanofan is a selective inhibitor of the elongase enzyme system responsible for the biosynthesis of very-long-chain fatty acids (VLCFAs), which are fatty acids with chain lengths of C20 or longer.^[1] These VLCFAs are crucial components of cellular membranes, contributing to the structure and function of specialized domains like lipid rafts and influencing overall membrane fluidity and organization. By inhibiting the synthesis of VLCFAs, **Indanofan** can be utilized as a powerful research tool to investigate the specific roles of these lipids in membrane composition, structure, and function. These application notes provide a comprehensive overview and detailed protocols for the use of **Indanofan** in studying the impact of VLCFA depletion on cellular membranes.

Mechanism of Action

Indanofan acts by inhibiting the fatty acid elongase, a key enzyme in the multi-step process of elongating fatty acid chains.^[1] This inhibition leads to a decrease in the cellular pool of VLCFAs, which would otherwise be incorporated into various lipid species, including phospholipids and sphingolipids, within cellular membranes. The depletion of VLCFAs is hypothesized to alter the biophysical properties of the membrane, such as thickness, fluidity,

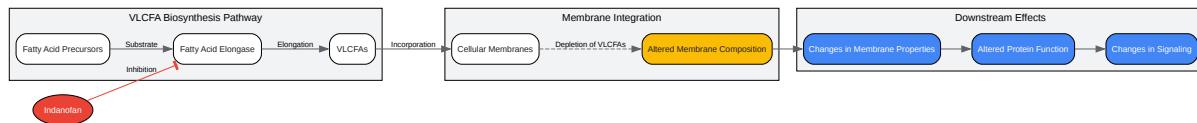
and the stability of lipid rafts. This alteration can, in turn, affect the function of membrane-associated proteins and signaling pathways.

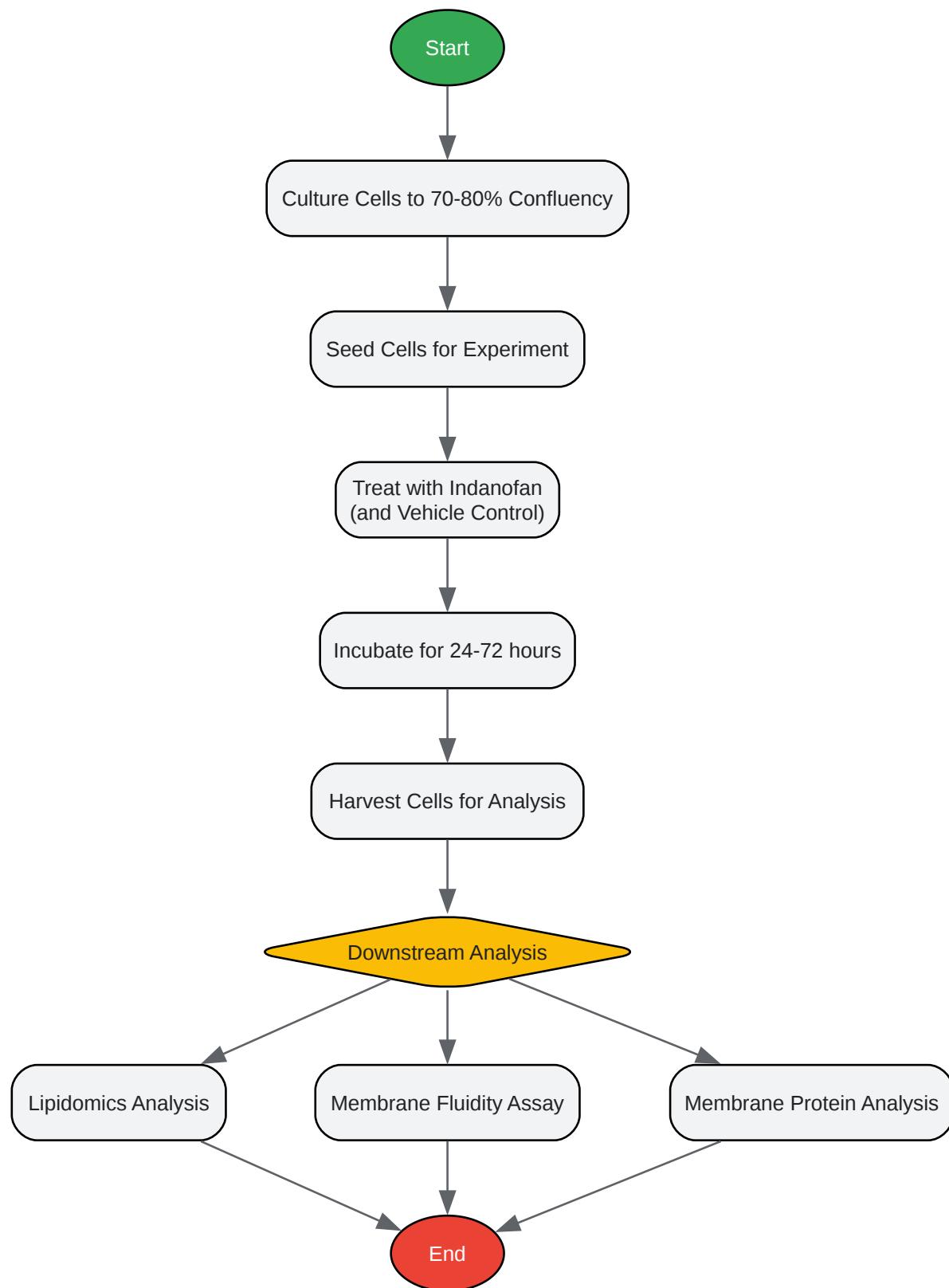
Quantitative Data

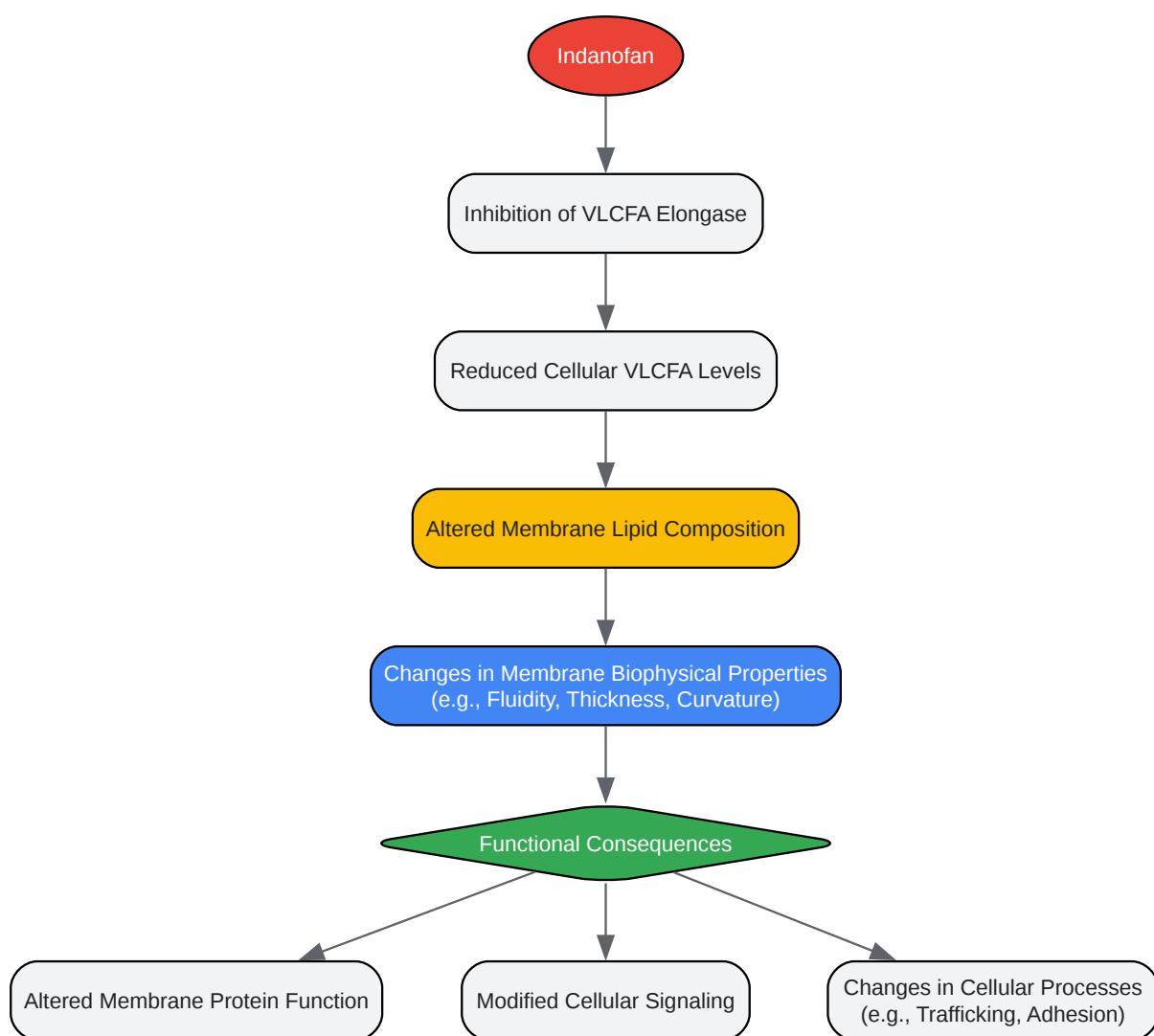
| Parameter | Value | Species/System | Reference |
|-----------|--|---------------------------------|---------------------|
| Target | Very-long-chain fatty acid (VLCFA) elongase | Allium porrum (leek) microsomes | [1] |
| Effect | Inhibition of stearoyl- or arachidoyl-CoA elongation | Allium porrum (leek) microsomes | [1] |

Note: Specific IC50 values for **Indanofan** on VLCFA elongase in mammalian cell lines are not readily available in the public domain and may need to be determined empirically for the cell line of interest.

Diagrams







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References

- 1. Inhibition of very-long-chain fatty acid formation by indanofan, 2-[2-(3-chlorophenyl)oxiran-2-ylmethyl]-2-ethylindan-1,3-dione, and its relatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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